

Essential Safety and Operational Guide for Handling Boc-orn(boc)-OH

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Compound of Interest

Compound Name: *Boc-orn(boc)-OH*

Cat. No.: *B558250*

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Disclaimer: A specific Safety Data Sheet (SDS) for $\text{N}^{\alpha},\text{N}^{\delta}\text{-bis(tert-butoxycarbonyl)-L-ornithine}$ (**Boc-orn(boc)-OH**) was not available. The following guidance is based on safety information for structurally similar compounds and general best practices for handling laboratory chemicals. It is imperative to handle this compound with care and adhere to all institutional and local safety regulations.

This guide provides essential safety protocols, handling procedures, and disposal plans for **Boc-orn(boc)-OH** to ensure the safety of researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Boc-orn(boc)-OH**.

Property	Value
CAS Number	57133-29-6
Molecular Formula	C ₁₅ H ₂₈ N ₂ O ₆
Molecular Weight	332.4 g/mol
Purity	≥ 98% (HPLC)
Appearance	White crystalline powder
Melting Point	117-124 °C
Optical Rotation	[a]D ²⁰ = -7 ± 2° (c=1 in DMF)
Storage Temperature	0-8 °C

Immediate Safety and Personal Protective Equipment (PPE)

While specific toxicological data for **Boc-orn(boc)-OH** is limited, it is prudent to treat it as a potentially hazardous substance. The primary risks are associated with inhalation of dust particles, and skin or eye contact.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses with side shields are mandatory to prevent eye contact with dust particles.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact.[\[1\]](#) Gloves must be inspected for integrity before each use.
- Body Protection: A standard laboratory coat is required to protect clothing and skin from potential contamination.
- Respiratory Protection: If handling the solid in a way that may generate dust, a NIOSH-approved N95 dust mask or equivalent respirator is recommended.[\[1\]](#) All handling of the solid should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.^[3] The recommended storage temperature is between 0-8°C.
- Ensure the container is tightly sealed.

2. Weighing and Solution Preparation:

- Perform all weighing and handling of the solid compound within a chemical fume hood to minimize inhalation exposure.^[2]
- Use a spatula for transferring the powder. Avoid creating dust clouds.
- When preparing solutions, add the solid to the solvent slowly. **Boc-orn(boc)-OH** is soluble in organic solvents like methanol.^[1]

3. Experimental Use:

- Handle all solutions containing **Boc-orn(boc)-OH** with the same level of precaution as the solid material.
- Avoid contact with skin, eyes, and clothing.^[1]
- In case of accidental contact, follow the first aid measures outlined below.

4. First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.^[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical advice.^[4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[4\]](#)

Disposal Plan

All waste containing **Boc-orn(boc)-OH**, including unused material, contaminated consumables, and solutions, must be treated as hazardous chemical waste.

1. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including residual powder and contaminated items (e.g., weighing paper, gloves, spatulas), in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **Boc-orn(boc)-OH** in a sealed and appropriately labeled container that is compatible with the solvent used.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.

2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "N α ,N δ -bis(tert-butoxycarbonyl)-L-ornithine".
- Store the sealed waste container in a designated, secure, and well-ventilated chemical waste storage area.

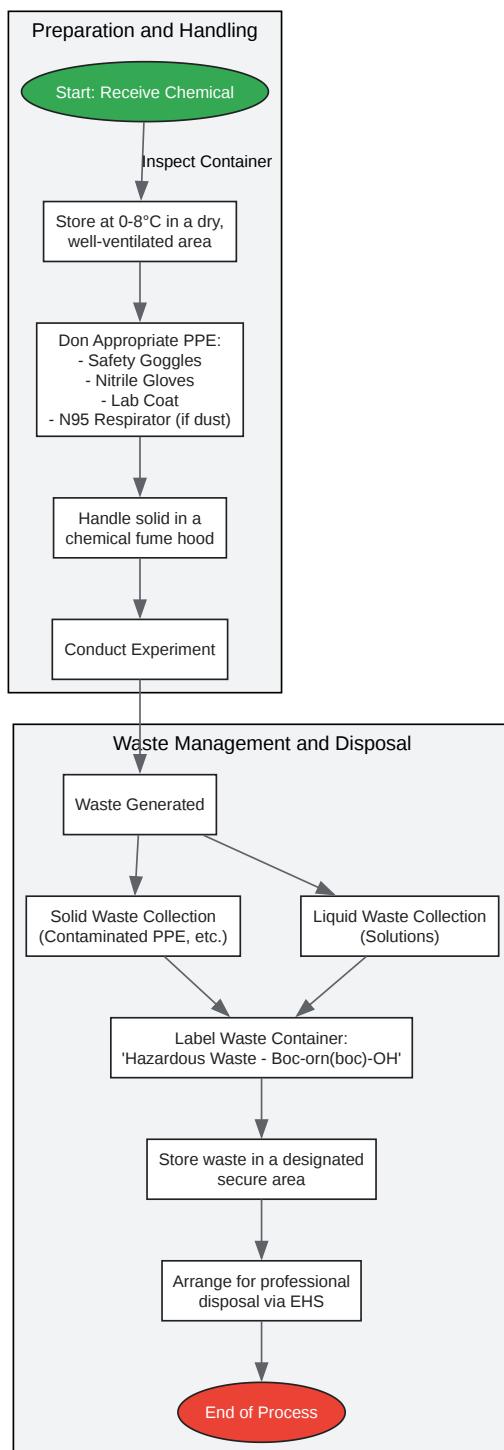
3. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[5\]](#)

- Under no circumstances should this chemical or its waste be disposed of in the general trash or poured down the drain.[\[1\]](#)

Visual Workflow for Safe Handling of Boc-orn(boc)-OH

Safe Handling and Disposal Workflow for Boc-orn(boc)-OH

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Caption: Workflow for the safe handling and disposal of **Boc-orn(boc)-OH**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Boc-orn(boc)-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b558250#personal-protective-equipment-for-handling-boc-orn-boc-oh>

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